

confirming product identity through melting point analysis against literature values

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Compound of Interest

Compound Name: 2-Chloro-3-nitrobenzoic acid

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Confirming Product Identity Through Melting Point Analysis

A Comparative Guide for Researchers

In the pharmaceutical and chemical research sectors, verifying the identity and purity of a substance is a critical first step in any experimental workflow. One of the most fundamental and accessible methods for this is melting point analysis. This guide provides a comparative framework for confirming product identity by measuring the melting point of a sample and comparing it to established literature values. We present hypothetical experimental data for three common compounds—caffeine, ibuprofen, and aspirin—to illustrate this process.

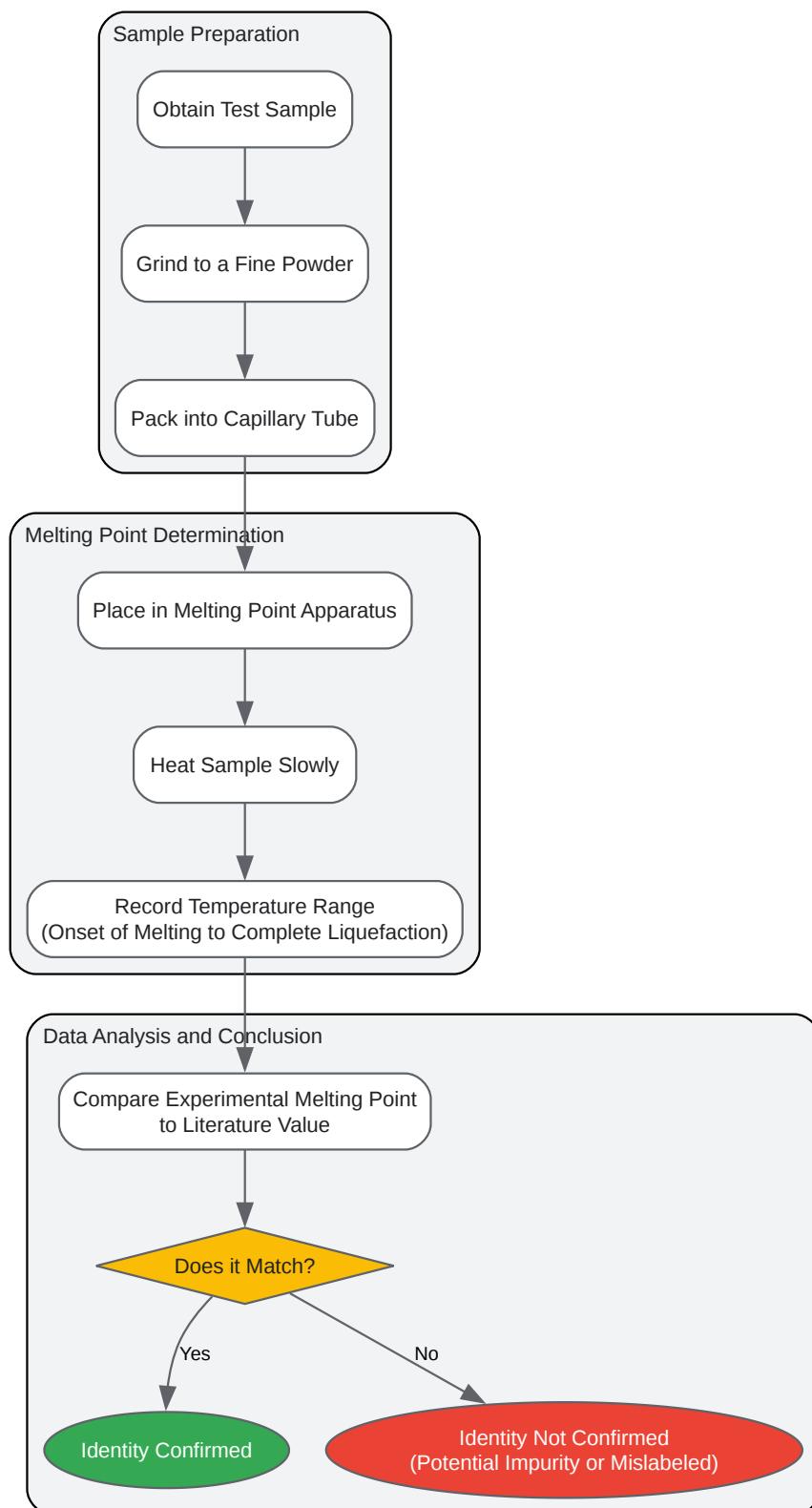
Data Presentation: Comparison of Experimental and Literature Melting Points

The following table summarizes the hypothetical experimental melting point ranges for test samples of caffeine, ibuprofen, and aspirin, alongside their accepted literature values. A narrow melting point range that is in close agreement with the literature value is a strong indicator of a pure, correctly identified substance.

Compound	Literature Melting Point (°C)	Experimental Melting Point (°C)	Analysis
Caffeine	234–239 ^[1]	235-237	The experimental value falls within the accepted literature range, suggesting the sample is pure caffeine.
Ibuprofen	75–77 ^[2]	74-76	The observed melting point is in close agreement with the literature value, indicating a high likelihood that the sample is ibuprofen.
Aspirin	134–136 ^[3]	130-134	The experimental melting point range is slightly lower and broader than the literature value. This could indicate the presence of impurities, which tend to depress and broaden the melting point range. Further purification may be required.

Experimental Workflow

The process of confirming product identity through melting point analysis follows a straightforward workflow, as illustrated in the diagram below. This involves sample preparation, measurement using a calibrated apparatus, and comparison of the experimental data with known values.

[Click to download full resolution via product page](#)*Workflow for Product Identity Confirmation via Melting Point Analysis.*

Experimental Protocol: Capillary Melting Point Determination

This protocol outlines the standard procedure for determining the melting point of a solid chemical sample using a capillary melting point apparatus.

Materials:

- Test sample
- Mortar and pestle
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Reference standard with a known melting point (for calibration)

Procedure:

- Apparatus Calibration:
 - Before analyzing the test sample, calibrate the melting point apparatus using a reference standard with a well-documented melting point.
 - Follow the procedure below to determine the melting point of the reference standard.
 - If the observed melting point of the standard deviates from its known value, apply a correction factor to all subsequent measurements.
- Sample Preparation:
 - Place a small amount of the dry test sample into a clean, dry mortar.
 - Gently grind the sample into a fine, uniform powder using the pestle.
 - Invert a capillary tube and press the open end into the powdered sample until a small amount of the sample is packed into the bottom of the tube.

- Tap the sealed end of the capillary tube on a hard surface to compact the sample to a height of 2-3 mm.
- Melting Point Measurement:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Set the apparatus to heat at a rapid rate until the temperature is approximately 15-20°C below the expected melting point of the substance.
 - Decrease the heating rate to 1-2°C per minute to ensure accurate determination of the melting point range.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue to observe the sample and record the temperature at which the last solid crystal melts (the completion of melting).
 - The recorded temperature range is the experimental melting point of the sample.
- Analysis:
 - Compare the observed melting point range with the literature value for the suspected compound.
 - A pure substance will typically have a sharp melting point range (1-2°C) that aligns with the literature value.
 - A broad melting point range, or a range that is significantly lower than the literature value, suggests the presence of impurities.

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References

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